

2-Bromo-4,5-difluorophenol CAS number

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Compound of Interest

Compound Name: 2-Bromo-4,5-difluorophenol

Cat. No.: B066367

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An In-depth Technical Guide to **2-Bromo-4,5-difluorophenol** (CAS No: 166281-37-4)

For: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-4,5-difluorophenol**, a versatile chemical intermediate. Recognized for its unique combination of bromine and fluorine substituents, this compound serves as a critical building block in the synthesis of complex molecules for the pharmaceutical, agrochemical, and material science sectors.^[1] This document details its physicochemical properties, a representative synthetic approach, key applications, spectroscopic profile, and essential safety and handling information.

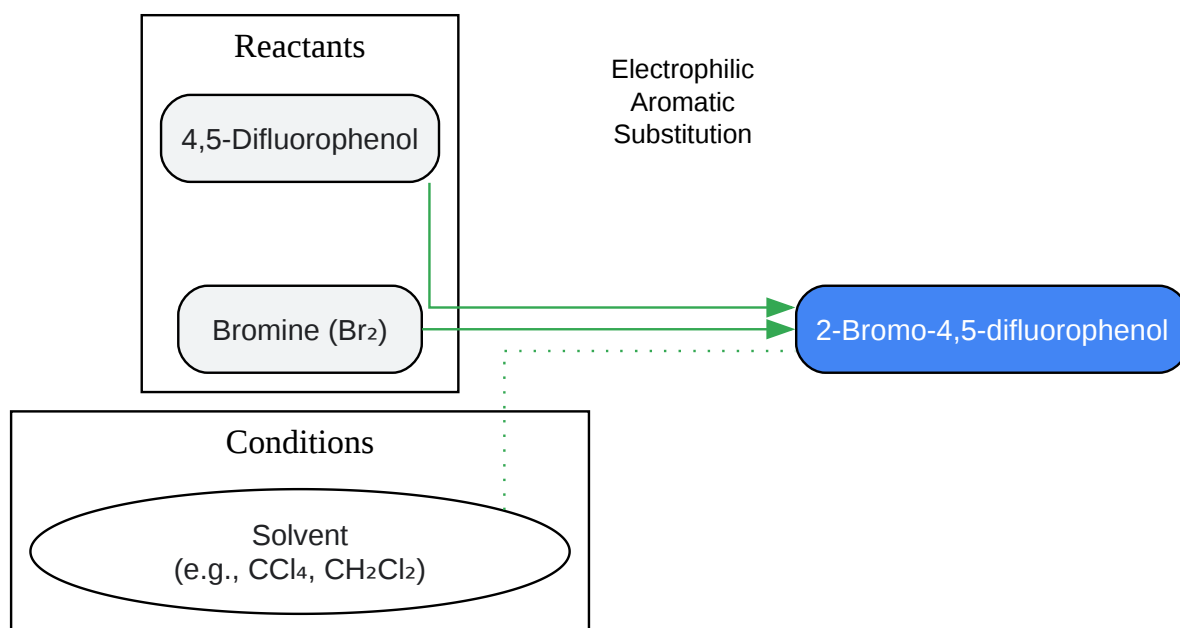
Physicochemical Properties

2-Bromo-4,5-difluorophenol is typically a colorless to yellow clear liquid at room temperature. ^{[1][2]} Its key properties are summarized below, providing essential data for reaction planning and chemical handling.

Property	Value	Source(s)
CAS Number	166281-37-4	[1][2][3]
Molecular Formula	C ₆ H ₃ BrF ₂ O	[1][2]
Linear Formula	BrC ₆ H ₂ (F) ₂ OH	[3]
Molecular Weight	208.99 g/mol	[1][2][3]
Purity	≥96-99% (GC)	[1][2][3][4]
Appearance	Colorless to yellow clear liquid	[1][2]
Density	1.829 - 1.84 g/mL	[1][2][3]
Refractive Index	n ₂₀ /D 1.53 - 1.531	[1][2][3]
Flash Point	81 °C (177.8 °F) - closed cup	[3]
Storage Conditions	Room Temperature, Air Sensitive	[1][2]

Synthesis Pathway and Experimental Protocol

While specific proprietary synthesis methods may vary, a common and logical approach to synthesizing **2-Bromo-4,5-difluorophenol** is through the electrophilic bromination of 4,5-difluorophenol. The fluorine atoms are deactivating, but the hydroxyl group is a strong ortho-, para-director, guiding the bromine atom to the available ortho position.



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Caption: Proposed synthesis of **2-Bromo-4,5-difluorophenol**.

General Experimental Protocol: Electrophilic Bromination

This protocol is a generalized procedure based on standard organic chemistry principles for the bromination of phenols.

- **Preparation:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 4,5-difluorophenol (1.0 eq) in a suitable inert solvent (e.g., carbon tetrachloride or dichloromethane) under an inert atmosphere. Cool the mixture to 0-5 °C using an ice bath.
- **Bromination:** Slowly add a solution of bromine (1.0 eq) in the same solvent to the cooled, stirring solution via the dropping funnel. The rate of addition should be controlled to maintain the reaction temperature.
- **Reaction:** After the addition is complete, allow the reaction mixture to stir at low temperature for a designated period, monitoring the reaction progress using Thin Layer Chromatography

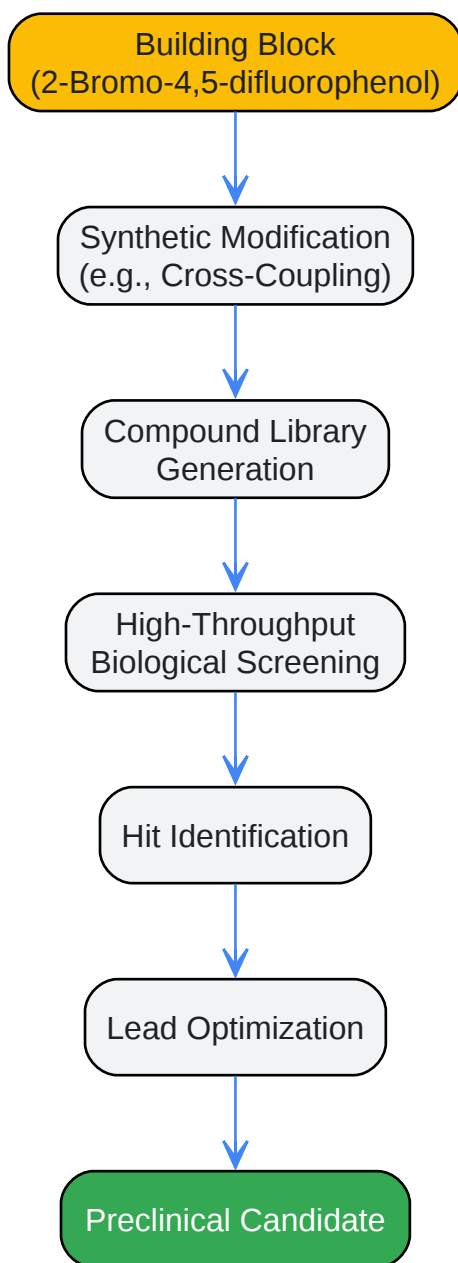
(TLC).

- **Workup:** Once the reaction is complete, quench the excess bromine with a saturated aqueous solution of sodium thiosulfate. Separate the organic layer, wash it with water and brine, and then dry it over anhydrous sodium sulfate.
- **Purification:** Filter the drying agent and remove the solvent under reduced pressure. The resulting crude product can be purified by vacuum distillation to yield pure **2-Bromo-4,5-difluorophenol**.

Applications in Research and Development

The strategic placement of bromo and fluoro groups makes **2-Bromo-4,5-difluorophenol** a highly valuable building block in modern synthesis.

- **Pharmaceutical Development:** It serves as a key intermediate in synthesizing Active Pharmaceutical Ingredients (APIs).^[1] The fluorine atoms can enhance metabolic stability and binding affinity, while the bromine atom provides a reactive site for cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), enabling the construction of complex molecular scaffolds.^{[5][6]} This compound is valuable in developing targeted therapies.^[1]
- **Agrochemicals:** The compound is utilized in the creation of novel herbicides and fungicides, contributing to the development of more effective crop protection agents.^{[1][5]}
- **Material Science:** It is employed in the synthesis of advanced polymers and coatings that require high thermal and chemical stability.^[1]



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Caption: Workflow for drug discovery using the title compound.

Spectroscopic Characterization Profile

While specific spectral data is not available in the cited search results, a theoretical profile can be predicted based on the molecular structure.

Spectroscopy	Expected Characteristics
^1H NMR	Two signals are expected in the aromatic region (approx. 6.5-8.0 ppm), each corresponding to a single proton. The signals would likely appear as doublets or doublet of doublets due to coupling with adjacent fluorine atoms and the other proton. A broad singlet for the hydroxyl proton would also be present, with its chemical shift dependent on concentration and solvent.
^{13}C NMR	Six distinct signals are expected for the aromatic carbons. The carbon atoms bonded to fluorine will show large one-bond C-F coupling constants. The chemical shifts will be influenced by the bromo, fluoro, and hydroxyl substituents.
Mass Spec.	The molecular ion peak $[\text{M}]^+$ would exhibit a characteristic isotopic pattern for bromine, with two peaks of nearly equal intensity at m/z 208 and 210. Fragmentation patterns would likely involve the loss of Br, CO, or HBr.

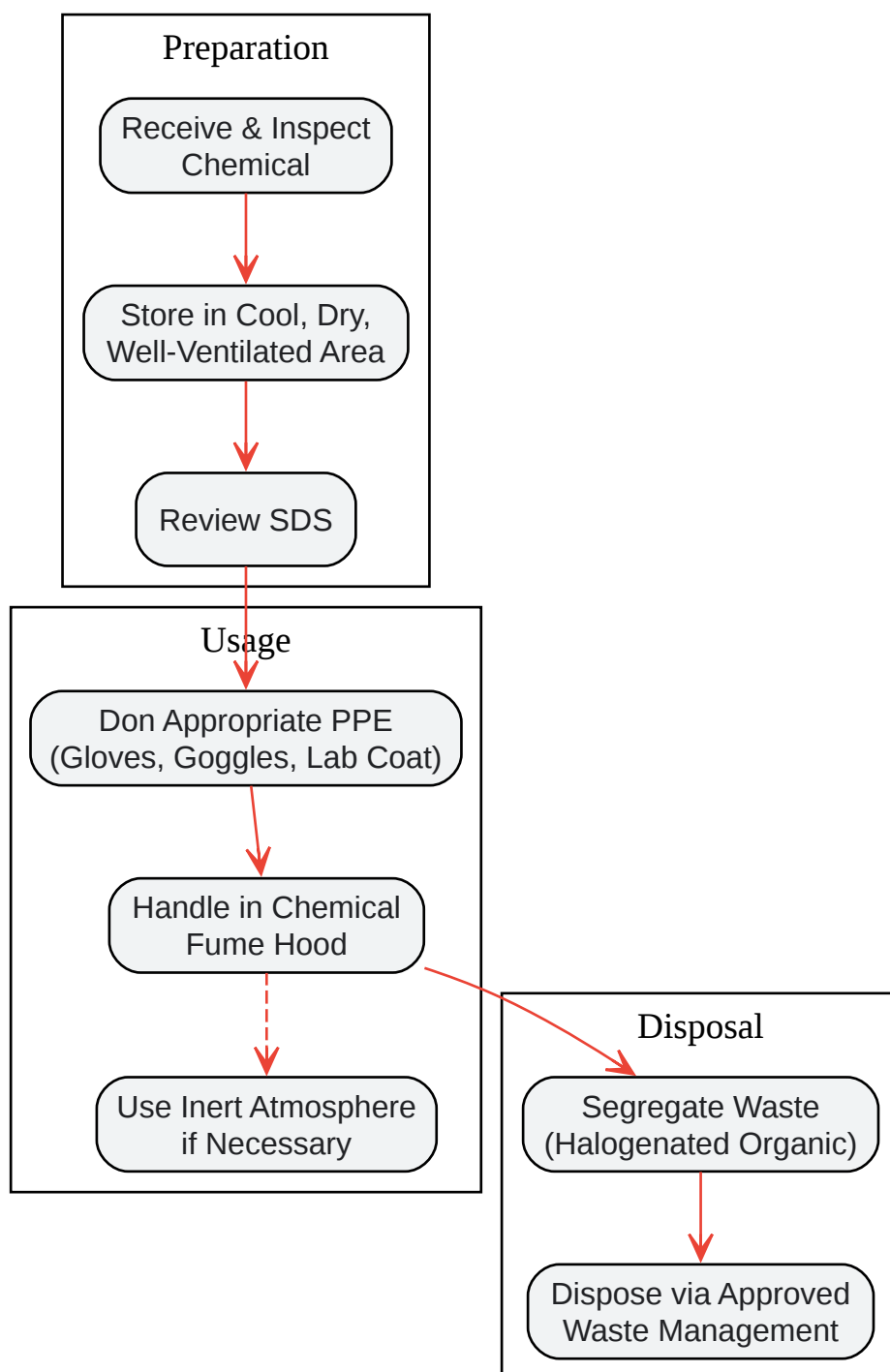
Safety and Handling Information

Proper handling of **2-Bromo-4,5-difluorophenol** is crucial to ensure laboratory safety. It is classified as an irritant.

Hazard Information	Details	Source(s)
Signal Word	Warning	[3]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[3][7]
Precautionary Statements	P261: Avoid breathing vapors.P264: Wash skin thoroughly after handling.P280: Wear protective gloves/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3][7]

Handling and Storage

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, and a lab coat.[3][7] Use in a well-ventilated area or a chemical fume hood.[7]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[7] The compound is noted to be air-sensitive and is classified as a combustible liquid.[2][3]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[7]



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Caption: Logical workflow for the safe handling of chemicals.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. labproinc.com [labproinc.com]
- 3. 2-溴-4,5-二氟苯酚 99% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2-Bromo-4,5-difluorophenol, 97% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 5. nbinnco.com [nbinnco.com]
- 6. benchchem.com [benchchem.com]
- 7. WERCS Studio - Application Error [assets.thermofisher.com]
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